

A Comparative GreenScreen Hazard Assessment of Erucyl Alcohol and its Alternatives

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Compound of Interest

Compound Name: *Erucyl alcohol*

Cat. No.: *B1231324*

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Relative Safety Profiles of Common Fatty Alcohols

In the pursuit of safer chemical alternatives in research and drug development, a thorough understanding of the inherent hazards of all substances is paramount. This guide provides a comparative hazard assessment of **erucyl alcohol** against three common fatty alcohol alternatives: cetyl alcohol, stearyl alcohol, and oleyl alcohol. The assessment is framed within the GreenScreen® for Safer Chemicals methodology, a globally recognized tool for chemical hazard assessment.

Due to significant data gaps for **erucyl alcohol** across numerous toxicological endpoints, a formal GreenScreen Benchmark score cannot be assigned. However, by compiling available data for **erucyl alcohol** and its alternatives, this guide offers a preliminary comparison to inform safer chemical selection.

Comparative Hazard Data Summary

The following table summarizes the available hazard information for **erucyl alcohol** and its alternatives across the 18 hazard endpoints evaluated in a GreenScreen assessment. The data has been compiled from Safety Data Sheets (SDS) and other available toxicological resources. "No data available" indicates that no information was found for that specific endpoint.

| GreenScreen® Hazard Endpoint | Erucyl Alcohol | Cetyl Alcohol | Stearyl Alcohol | Oleyl Alcohol |
|--|----------------------|-------------------------------------|---|--|
| Human Health - Group I | | | | |
| Carcinogenicity | No data available[1] | No data available[2] | Not classified[3] | No information available[4] |
| Mutagenicity & Genotoxicity | No data available[1] | No data available | Not classified[3] | No information available |
| Reproductive Toxicity | No data available[1] | No data available | Not classified[3] | No information available[5] |
| Developmental Toxicity | No data available | No data available | No data available[3] | No information available |
| Endocrine Activity | No data available | No data available | Does not contain an endocrine disruptor at ≥ 0.1% | Potential endocrine disrupting compound[6] |
| Human Health - Group II | | | | |
| Acute Toxicity (oral) | No data available[1] | LD50 > 5000 mg/kg (rat)[7] | LD50 > 5g/kg (Rat, Oral)[3] | Accidental ingestion may be damaging[8] |
| Systemic Toxicity/Organ Effects (single dose) | No data available[1] | May cause respiratory irritation[9] | Not classified[3] | Overexposure causes nervous system symptoms[8] |
| Neurotoxicity (single dose) | No data available | No information was located | No data available | Inhalation may cause drowsiness and dizziness[8] |

| | | | | |
|---|----------------------|--|---|---------------------------------------|
| Human Health - Group II* | | | | |
| Systemic Toxicity/Organ Effects (repeated dose) | | | | |
| | No data available[1] | No data available | No data available | No data available |
| Neurotoxicity (repeated dose) | | | | |
| | No data available | No data available | No data available | No data available |
| Respiratory Sensitization | | | | |
| | No data available[1] | No data available | Not classified[3] | No information available |
| Skin Sensitization | | | | |
| | No data available[1] | No data available | Not classified[3] | No information available[4] |
| Environmental Toxicity & Fate | | | | |
| Acute Aquatic Toxicity | | | | |
| | No data available[1] | May cause long lasting harmful effects to aquatic life[10] | LC50 > 10000 mg/l (Fish); EC50: 1666 mg/l (Daphnia); EC50: 235 mg/l (Algae) [3] | Very toxic to aquatic organisms[4][8] |
| Chronic Aquatic Toxicity | | | | |
| | No data available[1] | No data available | No data available | No data available |
| Persistence | | | | |
| | No data available[1] | Readily biodegradable[2] | Readily biodegradable in water[3] | No information available |
| Bioaccumulation | | | | |
| | No data available[1] | log Pow = 6.65[2] | Bioaccumulation is not expected to occur[3] | No information available |
| Physical Hazards | | | | |
| Flammability | | | | |
| | Combustible[11][12] | Combustible solid[9] | May be combustible at | Combustible[8] |

| | | | | |
|------------|-------------------------|--|---|--|
| | | | high temperatures[3] | |
| Reactivity | No data available[1] | Avoid contact with strong oxidizers[9] | Reacts with strong acids and strong oxidants[13] | Incompatible with acids and oxidizing agents[4] |

Experimental Protocols

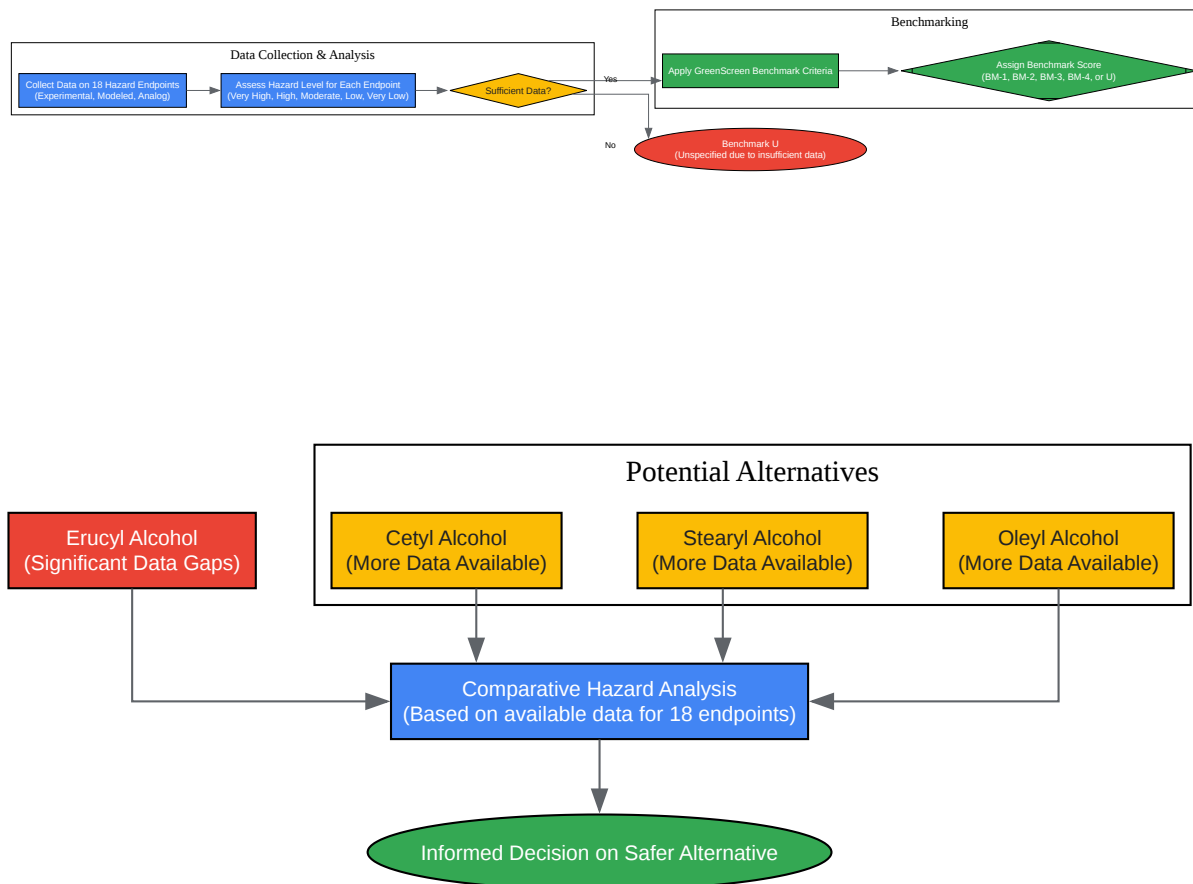
The GreenScreen® for Safer Chemicals methodology is a comprehensive chemical hazard assessment that evaluates a substance against 18 human and environmental health endpoints. [14][15] The assessment process involves a thorough review of scientific literature, toxicological databases, and, where necessary, data from analogous chemicals and predictive models.[14][15] Each endpoint is assigned a hazard level (e.g., Very High, High, Moderate, Low, Very Low), and based on the overall hazard profile, the chemical is assigned a Benchmark score from 1 to 4.[16]

- Benchmark 1: Chemicals to be avoided.
- Benchmark 2: Use but search for safer substitutes.
- Benchmark 3: Use but still opportunity for improvement.
- Benchmark 4: Prefer - safer chemical.

A detailed description of the GreenScreen® methodology and hazard assessment guidance is publicly available from Clean Production Action.[15][17]

Visualizing the GreenScreen® Process and Comparative Logic

To better understand the GreenScreen® assessment process and the logic of this comparative guide, the following diagrams are provided.



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References

- 1. echemi.com [echemi.com]
- 2. makingcosmetics.com [makingcosmetics.com]

- 3. makingcosmetics.com [makingcosmetics.com]
- 4. fishersci.com [fishersci.com]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. Oleyl Alcohol | C18H36O | CID 5284499 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. alphachem.ca [alphachem.ca]
- 8. datasheets.scbt.com [datasheets.scbt.com]
- 9. Cetyl Alcohol SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 10. technopharmchem.com [technopharmchem.com]
- 11. Erucyl Alcohol - Ataman Kimya [atamanchemicals.com]
- 12. ERUCYL ALCOHOL - Ataman Kimya [atamanchemicals.com]
- 13. echemi.com [echemi.com]
- 14. tcocertified.com [tcocertified.com]
- 15. cleanproduction.org [cleanproduction.org]
- 16. greenscreenchemicals.org [greenscreenchemicals.org]
- 17. GreenScreen® for Safer Chemicals [greenscreenchemicals.org]
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